

An In-depth Technical Guide to the Derivatives of Monoisodecyl Phthalate-d4

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Compound of Interest

Compound Name: Monoisodecyl Phthalate-d4

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Introduction

Monoisodecyl Phthalate (MIDP) is the primary monoester metabolite of the high-production-volume plasticizer, Diisodecyl Phthalate (DIDP). Understanding the metabolic fate and biological activity of DIDP is critical for assessing human exposure and potential toxicological effects. The deuterated form, **Monoisodecyl Phthalate-d4** (MIDP-d4), serves as an indispensable internal standard for the accurate quantification of MIDP in complex biological matrices. This technical guide provides a comprehensive overview of the derivatives of MIDP, focusing on its oxidized metabolites. It includes quantitative physicochemical and spectral data, detailed experimental protocols for analysis, and an exploration of the known biological signaling pathways.

Physicochemical Properties of Monoisodecyl Phthalate and Its Oxidized Metabolites

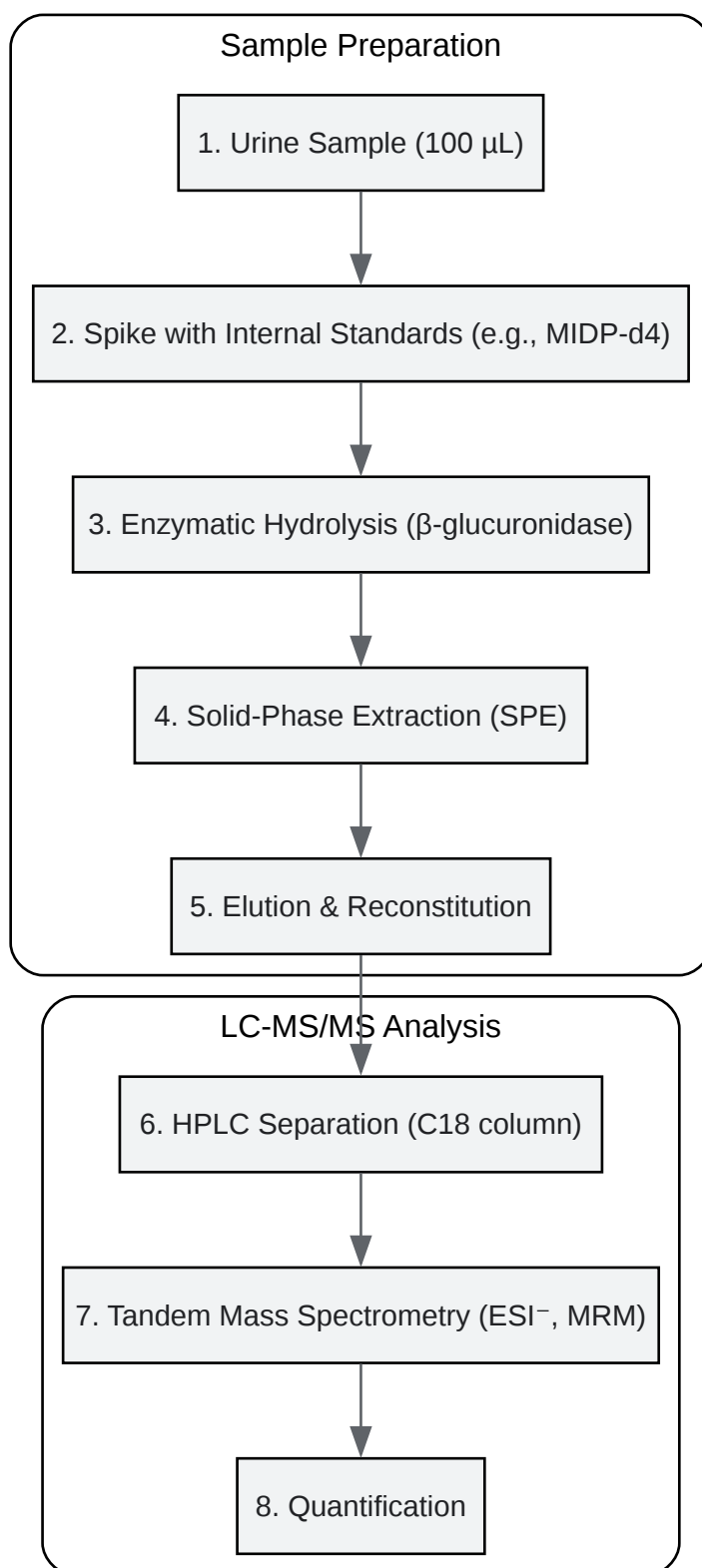
The accurate identification and quantification of Monoisodecyl Phthalate and its derivatives rely on a thorough understanding of their physicochemical properties. These properties are summarized in the table below.

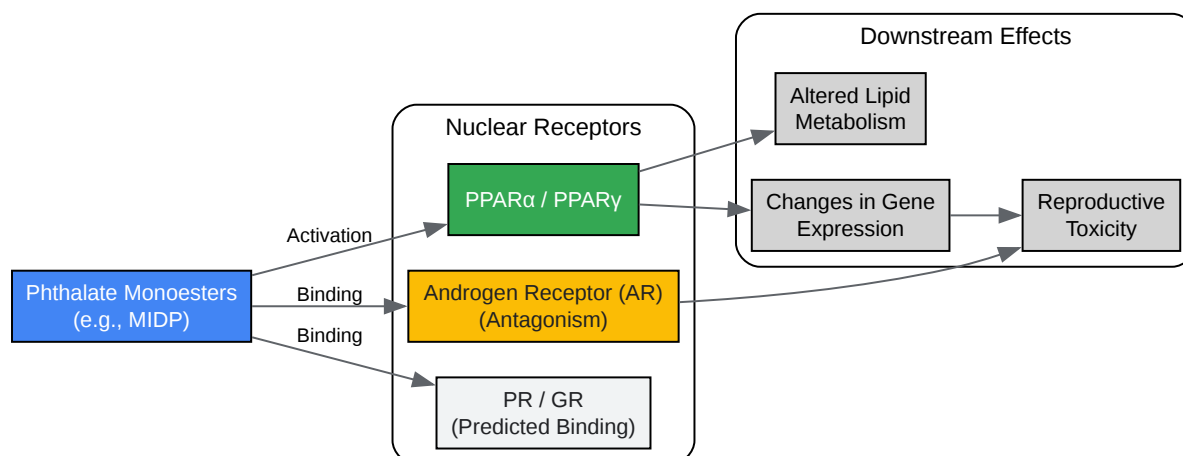
Compound Name	Abbreviation	Molecular Formula	Molecular Weight (g/mol)	IUPAC Name
Monoisodecyl Phthalate	MIDP	C ₁₈ H ₂₆ O ₄	306.40[1][2]	2-(8-methylnonoxycarbonyl)benzoic acid[2]
Mono-hydroxy-isodecyl Phthalate	MHiDP	C ₁₈ H ₂₆ O ₅	322.39	2-(((6-hydroxy-2-propylheptyl)oxy)carbonyl)benzoic acid[3]
Mono-oxo-isodecyl Phthalate	MOiDP	C ₁₈ H ₂₄ O ₅	320.38[4][5]	2-(((6-oxo-2-propylheptyl)oxy)carbonyl)benzoic acid[5]
Mono-carboxy-isononyl Phthalate	MCiNP	C ₁₈ H ₂₄ O ₆	336.38[6]	2-(9-carboxynonan-2-ylloxycarbonyl)benzoic acid[7]
Monoisodecyl Phthalate-d4	MIDP-d4	C ₁₈ H ₂₂ D ₄ O ₄	310.42	Not Available

Metabolic Pathway of Diisodecyl Phthalate (DIDP)

The metabolism of DIDP is a multi-step process initiated by hydrolysis to MIDP, which is then further oxidized to more polar, excretable compounds.[1] These oxidized metabolites are considered key biomarkers for assessing human exposure to DIDP.[1]







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